

An In-depth Technical Guide to N-(Pyridin-3-ylmethylene)methanamine

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Compound of Interest

Compound Name: N-(Pyridin-3-ylmethylene)methanamine

Cat. No.: B171866

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This technical guide provides a comprehensive overview of **N-(Pyridin-3-ylmethylene)methanamine**, focusing on its Chemical Abstracts Service (CAS) number, nomenclature, and key chemical data. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Nomenclature

N-(Pyridin-3-ylmethylene)methanamine is a Schiff base, an organic compound containing a carbon-nitrogen double bond with the nitrogen atom connected to an aryl or alkyl group. The nomenclature and identification of this compound are summarized below.

Identifier	Value
Systematic Name	N-(Pyridin-3-ylmethylene)methanamine
Stereoisomer	(E)-N-(Pyridin-3-ylmethylene)methanamine
CAS Number	16273-54-4
Molecular Formula	C ₇ H ₈ N ₂
Molecular Weight	120.15 g/mol
Synonyms	3-(Methyliminomethyl)pyridine

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **N-(Pyridin-3-ylmethylene)methanamine** is limited in publicly available literature. The following table summarizes computed and expected properties based on its chemical structure.

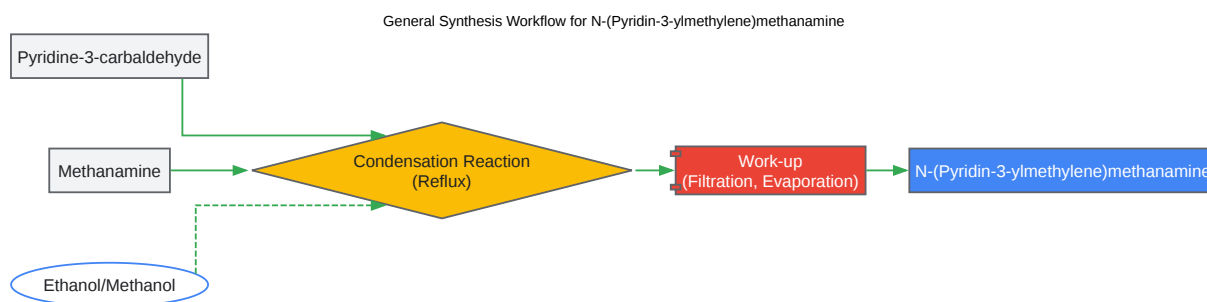
Property	Value (Predicted)
Appearance	Expected to be a liquid or low-melting solid
Boiling Point	Not available
Melting Point	Not available
Solubility	Expected to be soluble in organic solvents like ethanol, methanol, and dichloromethane
pKa	Not available

Synthesis and Experimental Protocols

The synthesis of **N-(Pyridin-3-ylmethylene)methanamine** can be achieved through a condensation reaction between pyridine-3-carbaldehyde and methanamine. While a specific, detailed protocol for this exact compound is not extensively documented, a general procedure can be inferred from the synthesis of analogous Schiff bases.^[1]

General Synthesis Workflow

The logical workflow for the synthesis of **N-(Pyridin-3-ylmethylene)methanamine** is a straightforward condensation reaction.



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Caption: General workflow for the synthesis of **N-(Pyridin-3-ylmethylene)methanamine**.

Representative Experimental Protocol

The following protocol is a representative procedure based on the synthesis of similar compounds.^[1]

Materials:

- Pyridine-3-carbaldehyde
- Methanamine (e.g., as a solution in ethanol or THF)
- Anhydrous Ethanol or Methanol
- Anhydrous Magnesium Sulfate (optional, for drying)
- Round-bottom flask
- Reflux condenser

- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- In a clean, dry round-bottom flask, dissolve pyridine-3-carbaldehyde (1 equivalent) in anhydrous ethanol.
- To this solution, add a solution of methanamine (1 to 1.2 equivalents) in ethanol dropwise while stirring.
- The reaction mixture is then heated to reflux and maintained at this temperature for 2-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- If necessary, the product can be purified further by distillation or column chromatography.

Spectroscopic Characterization

While specific spectroscopic data for **N-(Pyridin-3-ylmethylene)methanamine** is scarce, the expected characteristic signals based on data from analogous compounds are presented below.

Spectroscopy	Expected Characteristic Signals
^1H NMR	A singlet for the imine proton (-CH=N-) around δ 8.3-8.5 ppm. Signals for the pyridine ring protons in the aromatic region (δ 7.0-9.0 ppm). A singlet or doublet for the methyl protons (-N-CH ₃) around δ 3.0-3.5 ppm. [2]
^{13}C NMR	A signal for the imine carbon (-CH=N-) in the range of δ 155-165 ppm. Signals for the pyridine ring carbons between δ 120-155 ppm. A signal for the methyl carbon (-N-CH ₃) around δ 40-50 ppm. [2]
IR (Infrared)	A characteristic absorption band for the C=N (imine) stretch typically appearing in the region of 1640-1690 cm ⁻¹ . C-H stretching vibrations from the aromatic ring and the methyl group around 2850-3100 cm ⁻¹ . N-H stretching bands (around 3300-3500 cm ⁻¹) from the starting amine should be absent.

Biological Activity and Signaling Pathways

Based on the conducted literature search, there is no specific information available regarding the biological activity or the involvement of **N-(Pyridin-3-ylmethylene)methanamine** in any signaling pathways. Research on similar Schiff base compounds suggests a wide range of potential biological activities, including antimicrobial and anticancer properties, but these have not been specifically investigated for the title compound.

Conclusion

N-(Pyridin-3-ylmethylene)methanamine, identified by CAS number 16273-54-4, is a pyridine-containing Schiff base. Its synthesis is achievable through a standard condensation reaction of pyridine-3-carbaldehyde and methanamine. While detailed experimental and biological data for this specific compound are limited, this guide provides a foundational understanding of its chemistry, nomenclature, and a framework for its synthesis and characterization based on

closely related analogues. Further research is warranted to explore the potential applications of this compound in medicinal chemistry and materials science.

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References

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